

Spectroscopic Data for 2-Bromo-N-(2-methylphenyl)acetamide: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-n-(2-methylphenyl)acetamide

CAS No.: 5332-69-4

Cat. No.: B1266501

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Introduction

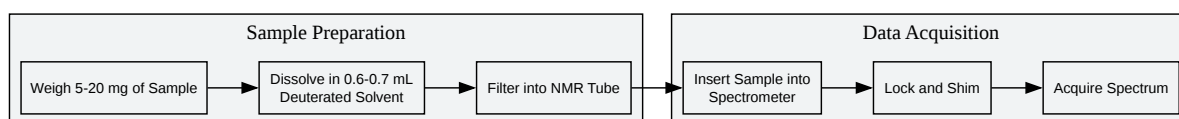
2-Bromo-N-(2-methylphenyl)acetamide, with the CAS Number 5332-69-4, is a member of the N-aryl-2-bromoacetamide class of compounds. These molecules are significant as intermediates in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical agents. Their utility stems from the reactive C-Br bond, which allows for further molecular elaboration, and the amide linkage, which is a common feature in biologically active molecules.

This technical guide provides a comprehensive overview of the expected spectroscopic data for **2-Bromo-N-(2-methylphenyl)acetamide**, covering Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). As direct experimental spectra for this specific compound are not widely available in public databases, this guide will focus on a detailed prediction and interpretation of the spectra based on established principles and data from structurally analogous compounds. This approach not only provides a robust framework for the characterization of this molecule but also serves as an educational tool for researchers in the field.

The protocols described herein are designed to be self-validating, ensuring that a researcher following these methodologies can generate high-quality, reproducible data for the structural elucidation and purity assessment of **2-Bromo-N-(2-methylphenyl)acetamide** and related compounds.

Molecular Structure

The molecular structure of **2-Bromo-N-(2-methylphenyl)acetamide** is presented below. The key functional groups that will be identified by the spectroscopic techniques discussed are the ortho-substituted phenyl ring, the secondary amide linkage, and the bromoacetyl group.



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Caption: Workflow for NMR Sample Preparation and Data Acquisition.

¹³C NMR Spectroscopy

Predicted ¹³C NMR Data

The ¹³C NMR spectrum will provide information about the carbon skeleton of the molecule. The predicted chemical shifts for the distinct carbon environments are listed below.

Predicted Chemical Shift (δ, ppm)	Assignment
δ ~ 165 - 168	Carbonyl Carbon (C=O)
δ ~ 130 - 140	Aromatic Carbons (quaternary and CH)
δ ~ 120 - 130	Aromatic Carbons (CH)
δ ~ 28 - 32	Methylene Carbon (CH ₂ -Br)
δ ~ 17 - 20	Methyl Carbon (Ar-CH ₃)

Interpretation of the Predicted ^{13}C NMR Spectrum

- **Carbonyl Carbon ($\text{C}=\text{O}$):** The amide carbonyl carbon is expected to appear significantly downfield (δ 165-168 ppm) due to the strong deshielding effect of the double-bonded oxygen.
- **Aromatic Carbons:** A set of signals between δ 120-140 ppm will correspond to the six carbons of the phenyl ring. The exact shifts will depend on the substitution pattern.
- **Methylene Carbon ($\text{CH}_2\text{-Br}$):** The carbon of the methylene group will be found in the upfield region (δ 28-32 ppm), shifted downfield by the attached bromine atom.
- **Methyl Carbon (Ar-CH_3):** The methyl carbon will give a signal at the most upfield position (δ 17-20 ppm).

Experimental Protocol for ^{13}C NMR Spectroscopy

The sample preparation follows the same procedure as for ^1H NMR, although a higher concentration (20-50 mg) may be required due to the lower natural abundance of the ^{13}C isotope. [1]The acquisition will typically involve proton decoupling to simplify the spectrum to a series of singlets.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation, which causes vibrations of the chemical bonds.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3300 - 3500	N-H Stretch	Secondary Amide
3000 - 3100	C-H Stretch (sp ²)	Aromatic
2850 - 3000	C-H Stretch (sp ³)	Methyl, Methylene
1640 - 1680	C=O Stretch (Amide I)	Secondary Amide
1515 - 1570	N-H Bend (Amide II)	Secondary Amide
1450 - 1600	C=C Stretch	Aromatic Ring
500 - 600	C-Br Stretch	Alkyl Halide

Interpretation of the Predicted IR Spectrum

- **N-H Stretch:** A characteristic absorption band for the secondary amide N-H bond is expected in the range of 3300-3500 cm⁻¹. [2]* **C=O Stretch (Amide I):** A strong, sharp absorption band between 1640-1680 cm⁻¹ is indicative of the carbonyl group in the secondary amide. [3]* **N-H Bend (Amide II):** This band, resulting from the interaction of N-H bending and C-N stretching, is expected between 1515-1570 cm⁻¹. [3]* **Aromatic and Aliphatic C-H Stretches:** Absorptions for aromatic C-H bonds will be observed just above 3000 cm⁻¹, while those for the methyl and methylene C-H bonds will be just below 3000 cm⁻¹.
- **C-Br Stretch:** A weaker absorption in the fingerprint region (500-600 cm⁻¹) can be attributed to the C-Br bond.

Experimental Protocol for Attenuated Total Reflectance (ATR)-IR Spectroscopy

ATR-FTIR is a common and convenient method for acquiring IR spectra of solid samples.

- **Instrument Background:** Record a background spectrum of the clean ATR crystal.
- **Sample Application:** Place a small amount of the solid sample directly onto the ATR crystal.
- **Apply Pressure:** Use the pressure clamp to ensure good contact between the sample and the crystal surface. [4]
- **Spectrum Acquisition:** Collect the sample spectrum.

- **Cleaning:** Clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol) and a soft tissue.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Predicted Mass Spectrum Data

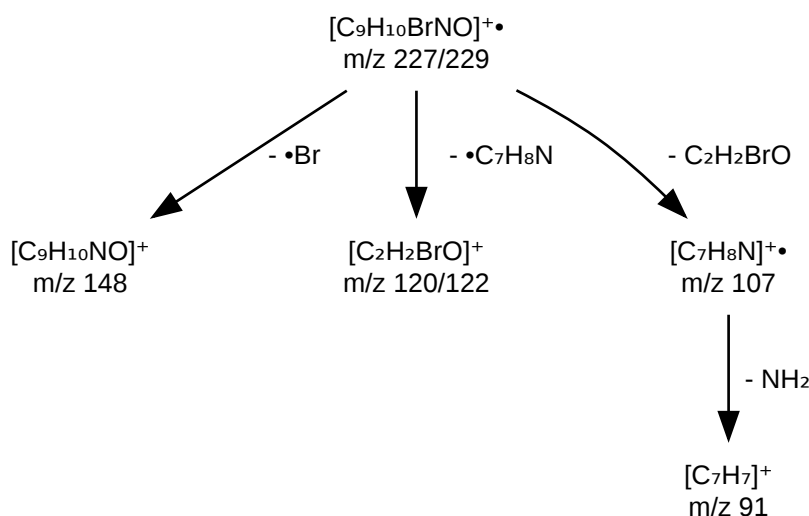
For **2-Bromo-N-(2-methylphenyl)acetamide** ($C_9H_{10}BrNO$), the expected key signals in an electron ionization (EI) mass spectrum are:

m/z	Interpretation
227/229	Molecular ion peak $[M]^+$. The two peaks of approximately equal intensity are due to the ^{79}Br and ^{81}Br isotopes. [5]
148	$[M - Br]^+$, loss of a bromine radical.
120/122	$[BrCH_2CO]^+$, acylium ion.
106	$[M - BrCH_2CO]^+$, loss of the bromoacetyl group, resulting in the 2-methylaniline radical cation.
91	$[C_7H_7]^+$, tropylium ion, a common fragment from toluene-containing structures.

Interpretation of the Predicted Fragmentation Pattern

- **Molecular Ion Peak:** The presence of a pair of peaks at m/z 227 and 229 with a roughly 1:1 intensity ratio is a definitive indicator of a compound containing one bromine atom.
- **Alpha-Cleavage:** A common fragmentation pathway for amides is the cleavage of the bond alpha to the carbonyl group. In this case, cleavage of the C-C bond would be less favorable than cleavage of the C-Br or N-C bonds.

- **N-CO Bond Cleavage:** Cleavage of the amide bond is a characteristic fragmentation for N-aryl amides, which would lead to the formation of the bromoacetyl acylium ion (m/z 120/122) and the 2-methylaniline radical (not directly observed as a cation in this pathway). [6][7]*
- **Loss of Bromine:** Loss of the bromine radical from the molecular ion would result in a fragment at m/z 148.



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Caption: Predicted major fragmentation pathways for **2-Bromo-N-(2-methylphenyl)acetamide** in EI-MS.

Experimental Protocol for Electron Ionization (EI) Mass Spectrometry

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids or after separation by gas chromatography (GC-MS).
- **Ionization:** The sample is vaporized and bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation. [8][9]3.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z .

Conclusion

This technical guide provides a detailed predictive analysis of the NMR, IR, and MS spectra of **2-Bromo-N-(2-methylphenyl)acetamide**. By combining fundamental spectroscopic principles with data from analogous compounds, a clear and comprehensive picture of the expected spectral features has been presented. The included experimental protocols offer a standardized approach for researchers to obtain high-quality data for this compound. This guide serves as a valuable resource for the identification, structural confirmation, and purity assessment of **2-Bromo-N-(2-methylphenyl)acetamide** in a research and development setting.

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